

Safeguarding Your Research: A Comprehensive Guide to Handling Tris(dimethylamino)chlorosilane

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Compound of Interest

Compound Name: *Tris(dimethylamino)chlorosilane*

Cat. No.: *B079415*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Tris(dimethylamino)chlorosilane**, a flammable, corrosive, and moisture-sensitive compound. Adherence to these procedural steps is critical for safe operational use and disposal.

Tris(dimethylamino)chlorosilane $[(CH_3)_2N]_3SiCl$ is a versatile reagent in organic synthesis, but its hazardous properties necessitate stringent safety protocols. This document outlines the necessary personal protective equipment (PPE), engineering controls, handling procedures, and emergency responses to mitigate risks effectively.

Essential Safety Information at a Glance

A thorough understanding of the chemical's properties is the first line of defense. The following table summarizes key quantitative data for **Tris(dimethylamino)chlorosilane**.

Property	Value	Citations
CAS Number	13307-05-6	
Molecular Formula	C ₆ H ₁₈ ClN ₃ Si	
Molecular Weight	195.77 g/mol	
Appearance	Liquid	
Density	0.973 g/mL at 25 °C	
Boiling Point	78 °C at 14 mmHg	
Flash Point	58.9 °C (138.0 °F) - closed cup	
Storage Temperature	2-8°C	

Personal Protective Equipment (PPE): Your First Line of Defense

The selection and proper use of PPE are non-negotiable when handling **Tris(dimethylamino)chlorosilane**. The following table outlines the minimum required PPE.

Body Part	Required Protection	Specifications and Remarks	Citations
Hands	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended. Inspect gloves for any signs of degradation or puncture before use.	[1] [2] [3]
Eyes/Face	Chemical safety goggles and face shield	Chemical goggles are mandatory. A face shield should be worn in conjunction with goggles, especially when handling larger quantities or when there is a risk of splashing. Contact lenses should not be worn.	[1] [2] [3] [4]
Body	Protective clothing	A flame-retardant lab coat or a complete chemical-resistant suit is necessary to protect against skin contact.	[1] [5]
Respiratory	NIOSH-approved respirator	Required when working outside of a fume hood or when ventilation is inadequate. A NIOSH-certified combination organic vapor-amine gas (brown cartridge) respirator or a full-face	[1] [2] [5]

supplied-air respirator
is recommended.

Operational Plan: A Step-by-Step Guide to Safe Handling

This section provides a procedural workflow for the safe handling of **Tris(dimethylamino)chlorosilane** in a laboratory setting.

Engineering Controls and Preparation

- Ventilation: All work with **Tris(dimethylamino)chlorosilane** must be conducted in a certified chemical fume hood with good local exhaust ventilation.[\[1\]](#)[\[2\]](#)
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Inert Atmosphere: The chemical is stable in sealed containers under a dry, inert atmosphere. [\[1\]](#)[\[2\]](#) Handle the chemical under an inert gas like nitrogen or argon to prevent reactions with air and moisture.
- Eliminate Ignition Sources: This compound is flammable.[\[6\]](#) Keep away from open flames, hot surfaces, and sparks. Use explosion-proof electrical equipment.[\[1\]](#)[\[3\]](#) Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)

Handling the Chemical

- Avoid Contact: Prevent all contact with skin and eyes, and avoid inhaling vapors.[\[1\]](#)[\[3\]](#)
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[\[1\]](#)
- Moisture Sensitivity: **Tris(dimethylamino)chlorosilane** reacts vigorously with water and moisture in the air, liberating dimethylamine.[\[1\]](#)[\[2\]](#) This reaction can be forceful enough to char paper in the presence of moist air.[\[1\]](#)
- Incompatible Materials: Avoid contact with acids, alcohols, and oxidizing agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Spill Management

- Evacuate: In case of a spill, evacuate unnecessary personnel from the area.^[1]
- Containment: For small spills, cover with an absorbent material like clay or vermiculite.^[2] Do not use water.^{[5][7]}
- Cleanup: Use non-sparking tools to sweep or shovel the spilled material into an appropriate container for disposal.^[1] Ensure proper PPE is worn during cleanup.

Disposal Plan: Responsible Waste Management

Proper disposal is a critical aspect of the chemical's life cycle to prevent environmental contamination and ensure safety.

- Do Not Sewer: Never dispose of **Tris(dimethylamino)chlorosilane** or its waste into the sewer system.^[1]
- Hydrolysis: One recommended disposal method is to hydrolyze the material by slowly adding it to water in a fume hood. The resulting aqueous layer containing dimethylamine should be neutralized with hydrochloric acid. The organic layer can then be incinerated.^[2]
- Licensed Waste Disposal: Alternatively, absorb the chemical onto an inert material like clay or vermiculite and dispose of it as solid waste through a licensed professional waste disposal service.^{[2][5]} All local, state, and federal regulations for hazardous waste disposal must be followed.

Emergency Procedures: First Aid

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures	Citations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.	[1]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with large amounts of water, then wash with soap and water. Seek immediate medical attention.	[1]
Inhalation	Move the exposed individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1][5]

Safe Handling Workflow

The following diagram illustrates the logical steps for safely handling **Tris(dimethylamino)chlorosilane**.

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